

IUPAC name and structure of 1-Chloro-2,2-dimethylbutane

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Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylbutane

CAS No.: 6366-35-4

Cat. No.: B15743423

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An In-depth Technical Guide to **1-Chloro-2,2-dimethylbutane**

Abstract

This technical guide provides a comprehensive overview of **1-Chloro-2,2-dimethylbutane**, a halogenated alkane characterized by its sterically hindered neopentyl-like structure. The document covers its chemical identity, physicochemical properties, predicted spectroscopic data, synthesis protocols, and a detailed analysis of its reactivity. The significant steric hindrance imposed by the gem-dimethyl group at the C2 position governs its chemical behavior, rendering it largely unreactive in bimolecular nucleophilic substitution (S_N2) reactions and prone to rearrangement under unimolecular (S_N1) conditions. This guide is intended for researchers, scientists, and professionals in drug development and organic synthesis who may use this molecule as a sterically hindered building block or as a model substrate for studying reaction mechanisms.

Chemical Identity and Structure

1-Chloro-2,2-dimethylbutane is a primary alkyl chloride. The presence of a quaternary carbon atom adjacent to the chloromethyl group is the defining structural feature, which imparts

significant steric bulk around the reaction center.

- IUPAC Name: **1-Chloro-2,2-dimethylbutane**[\[1\]](#)
- CAS Number: 6366-35-4[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₆H₁₃Cl[\[1\]](#)[\[2\]](#)
- Canonical SMILES: CCC(C)(C)CCl[\[1\]](#)
- Synonyms: Butane, 1-chloro-2,2-dimethyl-[\[1\]](#)[\[3\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-Chloro-2,2-dimethylbutane**.

Property	Value	Reference(s)
Molecular Weight	120.62 g/mol	[1] [2]
Boiling Point	114.4°C at 760 mmHg	[4]
Density	0.867 g/cm ³	[4]
Refractive Index	1.412	[4]
Flash Point	19°C	[4]
Vapor Pressure	23.6 ± 0.2 mmHg at 25°C (Predicted)	[4]
LogP	3.26 (Predicted)	[4]

Spectroscopic Characterization (Predicted)

While experimental spectra are not widely published, the structure of **1-Chloro-2,2-dimethylbutane** allows for a reliable prediction of its key spectroscopic features.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show four distinct signals:

- ~3.4-3.5 ppm (s, 2H): A singlet corresponding to the two protons of the chloromethyl group (-CH₂Cl).
- ~1.4-1.6 ppm (q, 2H): A quartet for the two methylene protons (-CH₂-) of the ethyl group, split by the adjacent methyl protons.
- ~1.0 ppm (s, 6H): A sharp singlet for the six equivalent protons of the two methyl groups on the quaternary carbon (-C(CH₃)₂-).
- ~0.8-0.9 ppm (t, 3H): A triplet for the three terminal methyl protons (-CH₃) of the ethyl group, split by the adjacent methylene protons.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum is predicted to exhibit six signals corresponding to the six unique carbon atoms in the molecule.

Mass Spectrometry (Electron Ionization)

The mass spectrum would show a molecular ion peak (M⁺) with a characteristic M/M+2 isotopic pattern of approximately 3:1, confirming the presence of one chlorine atom. Key fragmentation pathways would likely involve:

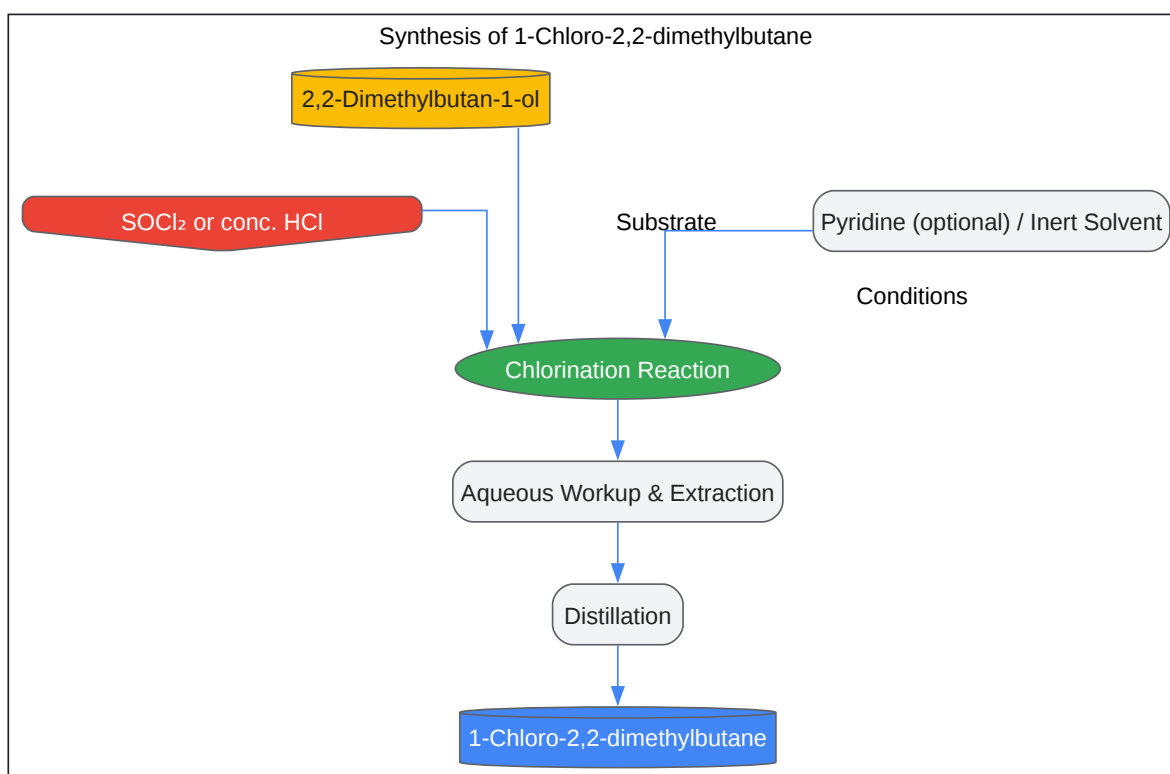
- Loss of a chlorine radical (·Cl) to give a fragment at m/z 85.
- Loss of an ethyl radical (·CH₂CH₃) to give a fragment at m/z 91/93.
- Loss of a chloromethyl radical (·CH₂Cl) to give a fragment at m/z 71.
- The base peak is likely to be the tert-butyl cation fragment at m/z 57, resulting from cleavage and rearrangement.

Synthesis and Experimental Protocols

1-Chloro-2,2-dimethylbutane can be synthesized from its corresponding alcohol, 2,2-dimethylbutan-1-ol. A common and effective method is the treatment of the alcohol with thionyl

chloride (SOCl_2) in the presence of a base like pyridine, or with concentrated hydrochloric acid.

Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **1-Chloro-2,2-dimethylbutane**.

General Experimental Protocol (via Thionyl Chloride)

Objective: To synthesize **1-Chloro-2,2-dimethylbutane** from 2,2-dimethylbutan-1-ol.

Materials:

- 2,2-dimethylbutan-1-ol
- Thionyl chloride (SOCl_2)
- Pyridine (optional, to neutralize HCl)
- Anhydrous diethyl ether or dichloromethane (solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (drying agent)

Procedure:

- In a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, dissolve 2,2-dimethylbutan-1-ol in the chosen anhydrous solvent.
- Cool the flask in an ice bath to 0°C .
- Slowly add thionyl chloride dropwise from the dropping funnel with vigorous stirring. If pyridine is used, it can be added prior to the thionyl chloride.
- After the addition is complete, allow the mixture to warm to room temperature and then gently reflux for 2-4 hours, monitoring the reaction progress by TLC or GC.
- Cool the reaction mixture and carefully pour it over crushed ice to quench excess thionyl chloride.
- Transfer the mixture to a separatory funnel and separate the organic layer.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- Purify the resulting crude product by distillation to yield pure **1-Chloro-2,2-dimethylbutane**.

Reactivity and Reaction Mechanisms

The reactivity of **1-Chloro-2,2-dimethylbutane** is dominated by the steric hindrance of the 2,2-dimethylbutyl group, which is analogous to the well-studied neopentyl group.

Bimolecular Nucleophilic Substitution (S_N2)

1-Chloro-2,2-dimethylbutane is exceptionally unreactive in S_N2 reactions.^[5] The bulky gem-dimethyl group on the beta-carbon (C2) effectively blocks the required backside attack trajectory for the incoming nucleophile.^[6] This steric shield makes the anti-periplanar transition state energetically inaccessible. Consequently, reaction rates for S_N2 processes on neopentyl-type halides can be up to 100,000 times slower than for less hindered primary halides like propyl halides.^[6] For practical purposes, these substrates are often considered inert to S_N2 reactions.^[6]

Caption: Steric hindrance preventing backside attack in an S_N2 reaction.

Unimolecular Nucleophilic Substitution (S_N1)

While an S_N1 pathway avoids the issue of backside attack, it is also unfavorable for **1-Chloro-2,2-dimethylbutane** under normal conditions. The mechanism would require the formation of a highly unstable primary carbocation, which is energetically costly.^[7] If forced under harsh conditions (e.g., high heat, polar protic solvent), the reaction proceeds slowly and is often accompanied by a 1,2-alkyl shift (in this case, an ethyl shift) or a 1,2-hydride shift from the adjacent methylene group, leading to the formation of a more stable tertiary carbocation and resulting in rearranged products.^{[5][8]}

Other Reactions

Given the limitations in substitution reactions, alternative strategies are often required to functionalize **1-Chloro-2,2-dimethylbutane**. One viable pathway is the formation of a Grignard reagent by reacting it with magnesium metal.[5] This organometallic intermediate can then be used in a variety of subsequent C-C bond-forming reactions. Modern transition-metal-catalyzed cross-coupling reactions also provide effective methods for utilizing sterically hindered alkyl halides.[5]

Conclusion

1-Chloro-2,2-dimethylbutane is a valuable molecule for studying the effects of steric hindrance on chemical reactivity. Its neopentyl-like structure renders it largely inert to standard S_N2 reactions and prone to rearrangement in S_N1 pathways. These characteristics make it a challenging substrate for traditional substitution chemistry but a useful, sterically hindered building block when functionalized through alternative means such as organometallic intermediates or modern catalytic methods. The predictive data and protocols provided in this guide serve as a foundational resource for professionals engaged in synthetic and medicinal chemistry.

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